

Introduction: The Significance of 6-Bromochromone

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Compound of Interest

Compound Name: 6-Bromochromone

CAS No.: 51483-92-2

Cat. No.: B1332178

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6-Bromochromone, systematically named 6-bromo-4H-chromen-4-one, is a halogenated derivative of the chromone bicyclic ring system.[1] The chromone core is recognized as a "privileged structure" in drug discovery, appearing in a multitude of pharmacologically active compounds with anticancer, anti-inflammatory, and antimicrobial properties. The introduction of a bromine atom at the 6-position is a strategic synthetic choice; it not only modulates the electronic properties of the aromatic system but also provides a versatile chemical handle for further functionalization via cross-coupling reactions, significantly expanding its utility as a synthetic intermediate.[2] A precise understanding of its three-dimensional structure is paramount, as the solid-state conformation and packing influence its solubility, stability, and reactivity, which are critical parameters in both drug development and materials engineering.

Synthesis and Crystallization of 6-Bromochromone

The synthesis of the chromone core is reliably achieved through a well-established pathway involving the formation of a 1,3-diketone intermediate, followed by an acid-catalyzed cyclodehydration. The following protocol is a robust method for producing high-purity, crystalline **6-bromochromone** suitable for SC-XRD analysis.

Part A: Synthesis of 1-(4-Bromo-2-hydroxyphenyl)-3-(dimethylamino)prop-2-en-1-one

This initial step creates the key precursor for the chromone ring system. The starting material, 4-bromo-2-hydroxyacetophenone, can be synthesized from 3-bromophenol via a Fries rearrangement or through direct bromination of 2-hydroxyacetophenone.^[3]

Experimental Protocol:

- **Reaction Setup:** In a 100 mL round-bottom flask, combine 4-bromo-2-hydroxyacetophenone (10.0 g, 46.5 mmol) and N,N-dimethylformamide dimethyl acetal (DMF-DMA) (11.1 g, 93.0 mmol).
- **Reaction Execution:** Heat the mixture to 80°C and stir for 4 hours. The reaction progress should be monitored by Thin Layer Chromatography (TLC) until the starting material is consumed.
- **Work-up and Isolation:** Allow the reaction mixture to cool to room temperature. Add 50 mL of water to induce precipitation.
- **Purification:** Collect the resulting solid precipitate by vacuum filtration. Wash the solid with cold ethanol (2 x 20 mL) and then diethyl ether (2 x 20 mL) to remove residual impurities. Dry the product under vacuum to yield the enaminone intermediate as a stable solid.

Part B: Cyclization to 6-Bromochromone and Recrystallization

The enaminone is cyclized under acidic conditions to form the final chromone ring. The subsequent recrystallization is critical for obtaining single crystals of sufficient quality for diffraction studies.

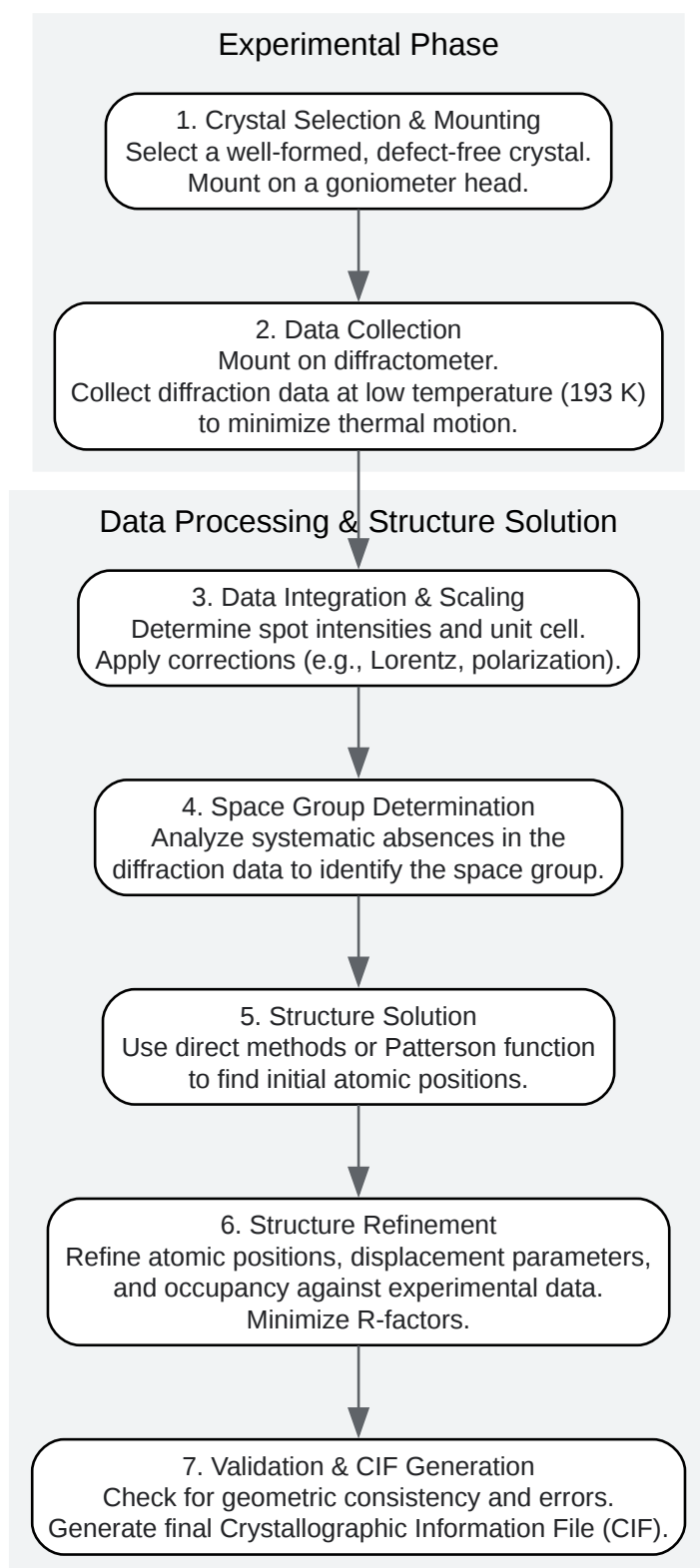
Experimental Protocol:

- **Cyclization:** Suspend the enaminone intermediate (from Part A) in a mixture of concentrated hydrochloric acid (20 mL) and water (80 mL).

- Reaction Execution: Heat the suspension to reflux (approx. 100-105°C) for 2 hours. The suspension will gradually dissolve and then a new precipitate (**6-bromochromone**) will form.
- Isolation: Cool the mixture to room temperature, then place it in an ice bath for 30 minutes to maximize precipitation. Collect the crude **6-bromochromone** by vacuum filtration and wash with copious amounts of water until the filtrate is neutral.
- Recrystallization for Single Crystals:
 - Place the crude solid into an Erlenmeyer flask. Add a minimal amount of a suitable solvent, such as dichloromethane or N,N-dimethylformamide (DMF), to wet the solid.
 - Gently heat the mixture while stirring, adding small portions of the solvent until the solid completely dissolves. Avoid excess solvent.
 - Cover the flask and allow the solution to cool slowly and undisturbed to room temperature. Slow cooling is essential for the growth of large, well-ordered single crystals.
 - For optimal crystal growth, a solvent layering technique can be employed, where a solution of **6-bromochromone** in dichloromethane is carefully layered with a less polar solvent like hexanes. Over several days, slow diffusion will yield colorless, plate-like crystals.^[1]

Single-Crystal X-ray Diffraction (SC-XRD) Analysis

SC-XRD is the definitive technique for determining the precise atomic arrangement within a crystalline solid. The workflow described below represents a self-validating system for structure determination.



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Caption: Workflow for Single-Crystal X-ray Diffraction Analysis.

Crystallographic Data and Molecular Geometry

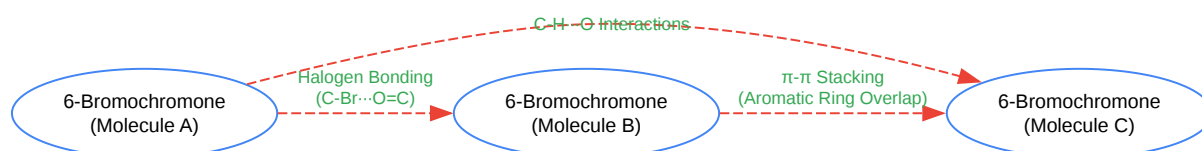
The crystal structure of **6-bromochromone** was determined by Staples and Lea in 2005. The analysis revealed a monoclinic crystal system with the centrosymmetric space group $P2_1/c$ being ruled out in favor of the non-centrosymmetric space group $P2_1$. The key crystallographic parameters, determined at a temperature of 193 K, are summarized below.

Parameter	Value	Source
Chemical Formula	C ₉ H ₅ BrO ₂	[1]
Formula Weight	225.04 g/mol	
Crystal System	Monoclinic	[1]
Space Group	P 1 2 ₁ 1 (No. 4)	[1]
a (Å)	3.9221(11)	[1]
b (Å)	5.7229(17)	[1]
c (Å)	17.208(5)	[1]
α (°)	90	[1]
β (°)	95.447(6)	[1]
γ (°)	90	[1]
Volume (Å ³)	384.5(2)	[1]
Z (Molecules/cell)	2	
Temperature (K)	193	
Final R-factor (Rgt(F))	0.038	

The molecular structure confirms the planarity of the fused benzopyranone ring system. The bromine atom lies in the plane of the benzene ring. The bond lengths and angles within the chromone skeleton are consistent with its aromatic and conjugated character. The C-Br bond length is a key parameter influencing potential intermolecular interactions.

Supramolecular Assembly and Crystal Packing

While the primary intramolecular forces define the molecule, the crystal's stability and properties are governed by intermolecular interactions. In the crystal lattice of **6-bromochromone**, several non-covalent interactions are anticipated to play a crucial role in the supramolecular assembly.



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Caption: Key Intermolecular Interactions in the **6-Bromochromone** Crystal.

- **Halogen Bonding:** The bromine atom, with its electropositive σ -hole, is a potent halogen bond donor. It is expected to form directional interactions with electronegative atoms, primarily the carbonyl oxygen (O=C) of an adjacent molecule. This C-Br...O=C interaction is a significant force in organizing the crystal packing.
- **π - π Stacking:** The planar, electron-rich chromone ring system facilitates stabilizing π - π stacking interactions between parallel-displaced molecules. These interactions contribute significantly to the cohesion of the crystal lattice.
- **C-H...O Hydrogen Bonds:** Weak hydrogen bonds between the aromatic C-H groups and the carbonyl or ether oxygens of neighboring molecules further stabilize the three-dimensional network.

The combination of these interactions results in the formation of the observed plate-like crystal morphology, contrasting with the needle-like habit of its isomer, 3-bromochromone, which crystallizes in a different (orthorhombic) system due to a different balance of intermolecular forces.

Conclusion and Future Outlook

This guide has detailed the definitive crystal structure of **6-bromochromone**, grounded in the primary crystallographic data. The monoclinic ($P2_1$) structure is defined by a network of halogen bonds, π - π stacking, and weak C-H $\cdots$ O interactions. The provided protocols for synthesis and crystallization offer a validated pathway for obtaining high-purity material for further research. This structural knowledge is foundational for drug development professionals seeking to modify this scaffold and for scientists exploring its application in functional organic materials. Future work may involve co-crystallization studies to modulate its physicochemical properties or computational analyses to further quantify the energetic contributions of the observed intermolecular interactions.

References

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